

Essential Safety and Handling Guidance for PSB-1901

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Compound of Interest

Compound Name: PSB-1901

Cat. No.: B15571407

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Disclaimer: A specific Safety Data Sheet (SDS) for **PSB-1901** was not found in the public domain. The following guidance is based on general laboratory safety protocols for handling potent, powdered chemical compounds. Researchers must perform a site-specific and activity-specific risk assessment before handling this substance and consult with their institution's Environmental Health and Safety (EHS) department.

PSB-1901 is identified as a potent A2B adenosine receptor (A2BAR) antagonist and is supplied as a powder.^{[1][2]} Due to its high potency, careful handling is required to avoid exposure.

Personal Protective Equipment (PPE)

Based on general laboratory safety standards for handling potent chemical compounds, the following personal protective equipment is recommended.^{[3][4][5][6]}

PPE Category	Item	Specification	Purpose
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	ANSI Z87.1 compliant	Protects eyes from airborne particles and splashes.
Face Shield	Worn over primary eye protection	Recommended when there is a significant risk of splashes.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate material based on solvent used	Prevents skin contact with the compound.
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the powder outside of a containment system to prevent inhalation.
Foot Protection	Closed-toe Shoes	Protects feet from spills and falling objects.[3]	

Standard Operating Procedures

Handling PSB-1901

- Preparation and Engineering Controls:
 - Perform all manipulations of powdered **PSB-1901** within a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.
 - Ensure a safety shower and eyewash station are readily accessible.

- Prepare all necessary materials and equipment before starting work to minimize movement and potential for spills.
- Weighing and Reconstitution:
 - When weighing the powdered compound, use an analytical balance inside a fume hood or a balance enclosure.
 - Use appropriate tools (e.g., spatulas) to handle the powder.
 - To reconstitute, add the solvent slowly to the vial containing the **PSB-1901** powder to avoid aerosolization. **PSB-1901** is soluble in DMSO.[\[2\]](#)
- General Handling:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.[\[7\]](#)

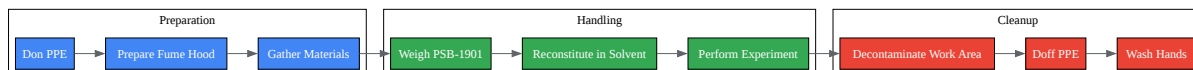
Disposal Plan

All waste generated from handling **PSB-1901** should be considered hazardous waste unless otherwise determined by a formal hazard assessment.

- Solid Waste:
 - Contaminated consumables such as gloves, pipette tips, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **PSB-1901** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of liquid waste containing **PSB-1901** down the drain.
- Disposal Compliance:

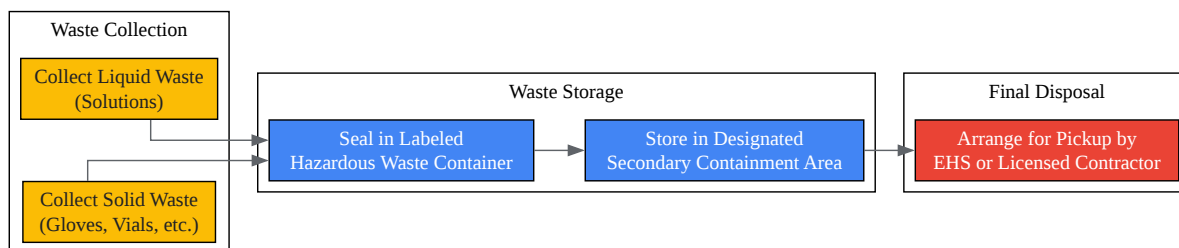
- All waste must be disposed of in accordance with local, state, and federal regulations.[8]
Consult your institution's EHS department for specific disposal procedures.

Visual Workflow Guides



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Caption: Workflow for handling **PSB-1901**.



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Caption: Disposal plan for **PSB-1901** waste.

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